

Application Note: Quantification of 2-Ethylhexyl Iodide in Pharmaceutical Ingredients

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Compound of Interest

Compound Name: 2-Ethylhexyl iodide

CAS No.: 1653-16-3

Cat. No.: B167319

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Introduction

2-Ethylhexyl iodide is a reactive alkylating agent that may be present as a genotoxic impurity (GTI) in active pharmaceutical ingredients (APIs) and drug products. Due to its potential to interact with DNA, regulatory agencies require strict control and monitoring of such impurities at trace levels. This application note describes a sensitive and specific gas chromatography-mass spectrometry (GC-MS) method for the quantification of **2-Ethylhexyl iodide**. The methodology is designed to provide high accuracy and precision, making it suitable for quality control and drug development applications.

Analytical Challenges

The quantification of **2-Ethylhexyl iodide** presents several analytical challenges. Its reactive nature can lead to instability in solution and during analysis. Furthermore, its presence at trace levels in complex sample matrices requires a highly sensitive and selective analytical technique. Gas chromatography is a preferred method for the analysis of volatile and semi-volatile compounds like alkyl halides.^{[1][2]}

Methodology Overview

This method utilizes headspace gas chromatography coupled with mass spectrometry (HS-GC-MS) for the determination of **2-Ethylhexyl iodide**. Headspace injection is employed to minimize matrix effects and prevent contamination of the GC system.[3] The mass spectrometer is operated in selected ion monitoring (SIM) mode to ensure high sensitivity and selectivity for the target analyte.

Experimental Protocols

1. Materials and Reagents

- **2-Ethylhexyl iodide** reference standard (purity $\geq 97\%$)
- Dimethyl sulfoxide (DMSO), HPLC grade or equivalent
- Methanol, HPLC grade
- Deionized water
- Vials, 20 mL headspace, with PTFE/silicone septa
- Syringes, gas-tight

2. Standard Solution Preparation

- **Stock Solution (1000 $\mu\text{g/mL}$):** Accurately weigh approximately 10 mg of **2-Ethylhexyl iodide** reference standard into a 10 mL volumetric flask. Dissolve and dilute to volume with DMSO.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serial dilution of the stock solution with DMSO to achieve concentrations ranging from 0.1 $\mu\text{g/mL}$ to 10 $\mu\text{g/mL}$.

3. Sample Preparation

- Accurately weigh approximately 100 mg of the API or drug product sample into a 20 mL headspace vial.

- Add 5 mL of DMSO to the vial.
- Seal the vial immediately with a PTFE/silicone septum and aluminum cap.
- Vortex the vial for 1 minute to ensure complete dissolution of the sample.

4. GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 7890A GC system or equivalent
- Mass Spectrometer: Agilent 5975C MS or equivalent
- Column: DB-624 (30 m x 0.25 mm, 1.4 μ m film thickness) or equivalent
- Injection Mode: Headspace
- Injector Temperature: 200°C
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 5 minutes
 - Ramp: 10°C/min to 220°C
 - Hold: 5 minutes at 220°C
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- MS Source Temperature: 230°C
- MS Quadrupole Temperature: 150°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
- Ions to Monitor for **2-Ethylhexyl iodide** (m/z): To be determined by injecting a standard and identifying characteristic fragments. Likely ions would include the molecular ion and fragments from the loss of iodine and alkyl chains.

5. Headspace Sampler Conditions

- Oven Temperature: 80°C
- Loop Temperature: 90°C
- Transfer Line Temperature: 100°C
- Vial Equilibration Time: 20 minutes
- Injection Time: 1 minute

6. Data Analysis and Quantification

- Create a calibration curve by plotting the peak area of the target ion against the concentration of the working standard solutions.
- Perform a linear regression analysis of the calibration curve. The correlation coefficient (r^2) should be ≥ 0.99 .
- Quantify the amount of **2-Ethylhexyl iodide** in the samples by comparing the peak area of the analyte to the calibration curve.

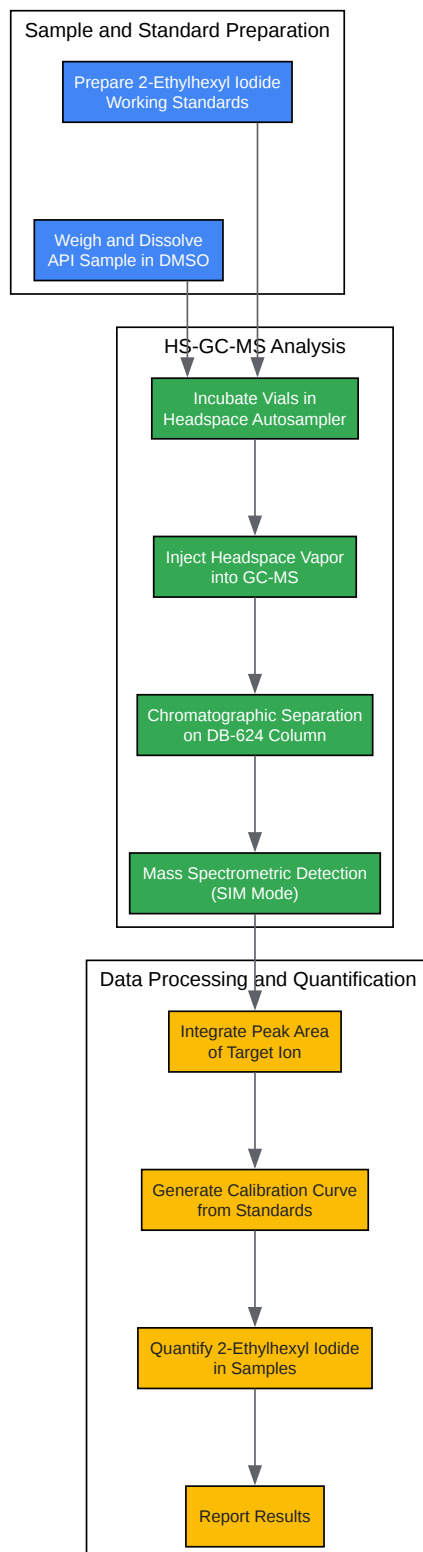
Data Presentation

The following table summarizes the expected quantitative data for the analysis of alkyl halides based on similar methods.[1] These values should be established specifically for **2-Ethylhexyl iodide** during method validation.

Parameter	Expected Value
Limit of Detection (LOD)	0.1 - 0.5 µg/g
Limit of Quantification (LOQ)	0.5 - 1.5 µg/g
Linearity Range	0.5 - 25 µg/mL
Correlation Coefficient (r ²)	≥ 0.99
Recovery	90 - 110%
Precision (%RSD)	< 15%

Experimental Workflow Diagram

Workflow for 2-Ethylhexyl Iodide Quantification



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Caption: Workflow for the quantification of **2-Ethylhexyl Iodide** using HS-GC-MS.

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